

Foreword: The Strategic Importance of Fluorinated

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)picolinamide
CAS No.: 22245-87-0
Cat. No.: B3177805

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In the landscape of modern drug discovery and agrochemical development, the strategic incorporation of fluorine atoms into molecular scaffolds has particular, offers a unique combination of steric and electronic properties that can profoundly influence a molecule's metabolic stability, lipophilicity, and system like a pyridine ring, it creates a building block of immense value. This guide provides a detailed technical overview of **4-(Trifluoromethyl)picolinamide**, a critical resource for researchers and scientists aiming to leverage the power of trifluoromethylpyridine scaffolds in the development of next-generation

Core Molecular Profile and Physicochemical Properties

4-(Trifluoromethyl)picolinamide is a substituted pyridine derivative, a class of compounds widely utilized in medicinal chemistry. The molecule's structure features a trifluoromethyl group and at the 2-position with a carboxamide group. This specific arrangement of functional groups imparts a distinct set of properties

The trifluoromethyl group is a strong electron-withdrawing group, which significantly impacts the electronic properties of the pyridine ring. It is also highly suitable for candidates to improve their pharmacokinetic profiles.[1][2][3] The picolinamide moiety provides a key hydrogen bond donor and acceptor site, crucial

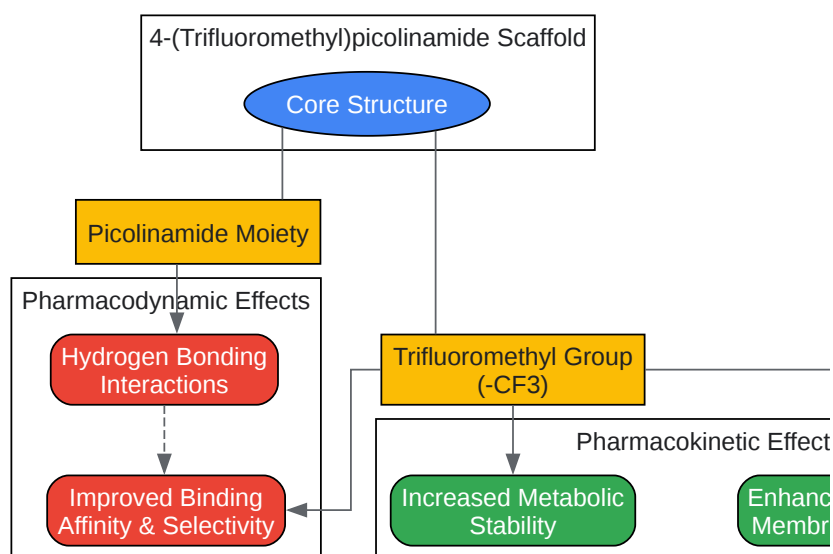
Table 1: Physicochemical Properties of 4-(Trifluoromethyl)picolinamide

Property	Value
CAS Number	22245-87-0
Molecular Formula	C ₇ H ₅ F ₃ N ₂ O
Molecular Weight	190.12 g/mol
Appearance	Solid (Typical)
Purity	≥98% (Typical Commercial Grade)
Storage	Store in a cool, dry place, often recommended at 2-8°C or -20°C under an inert atmosphere.
Solubility	Soluble in organic solvents such as DMSO, ethanol, and dimethylformamide.[9]

The Role of Key Structural Motifs in Bioactivity

The utility of **4-(Trifluoromethyl)picolinamide** as a synthetic precursor stems from the combined influence of its core components. Understanding the roles of these derivatives in biological systems.

- The Trifluoromethyl (-CF₃) Group: This group is often used as a bioisostere for other atoms like chlorine or a methyl group, but with distinct advantages. It blocks sites of metabolic oxidation, thereby increasing the half-life of a drug.[1][3] Its inclusion generally increases lipophilicity, which can improve membrane permeability.
- The Picolinamide Scaffold: As a derivative of picolinic acid, this structure is a privileged scaffold in medicinal chemistry. The nitrogen atom in the pyridine ring can coordinate with metal ions in metalloenzymes. The amide functionality provides critical hydrogen bonding capabilities, anchoring ligands into the active sites of target proteins.

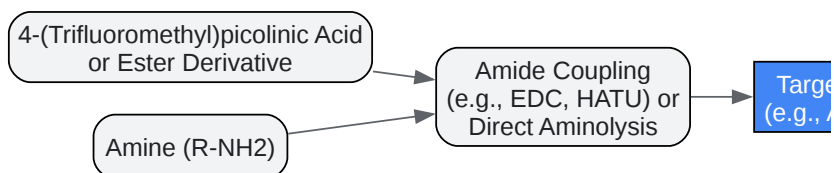
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Contributions of structural motifs to molecular properties.

Synthesis and Derivatization Strategy

While **4-(Trifluoromethyl)picolinamide** is primarily a commercially available building block, understanding its synthesis provides context for its purity and is broadly approached via two main strategies: direct fluorination/chlorination of a picoline precursor or cyclocondensation using a trifluoromethyl-containing precursor.

For derivatization in a research setting, **4-(Trifluoromethyl)picolinamide** serves as a robust starting point. Its primary utility is in coupling reactions with various functional groups to form complex and biologically active molecules.

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General workflow for derivatization.

Illustrative Experimental Protocol: Amide Coupling

This protocol describes a general method for coupling a picolinic acid derivative with an amine, a common subsequent step using intermediates like 4-(Trifluoromethyl)picolinic acid.

- **Reagent Preparation:** Dissolve 4-(Trifluoromethyl)picolinic acid (1.0 eq) and the desired amine (1.1 eq) in an anhydrous aprotic solvent (e.g., Dichloromethane).
- **Activator Addition:** Add a coupling agent such as HATU (1.2 eq) and a non-nucleophilic base like DIPEA (2.0 eq) to the solution.
- **Reaction:** Stir the mixture at room temperature for 4-12 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, dilute the reaction mixture with an organic solvent (e.g., Ethyl Acetate) and wash sequentially with a mild acid (e.g., 1N HCl) and water.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the resulting crude product using column chromatography or preparative HPLC to obtain the final amide derivative.

Applications in Research and Development

The **4-(trifluoromethyl)picolinamide** scaffold and its close relatives are integral to a variety of research areas, demonstrating remarkable versatility.

- **Antibacterial Agents:** Picolinamide derivatives have shown potent and highly selective activity against the pathogenic bacterium *Clostridioides difficile*. An isonicotinamide derivative, can result in over a 1000-fold increase in selectivity, making this scaffold highly promising for developing antibiotics that spare beneficial bacteria.
- **Agrochemicals:** The insecticide Flonicamid, which contains a 4-trifluoromethyl-substituted pyridine moiety, is a notable example of this scaffold's application in controlling aphids and other sucking insects.^[2]
- **Oncology and Enzyme Inhibition:** Derivatives have been designed as selective inhibitors of key enzymes. For instance, 7,8-pyrano-4-trifluoromethylpicolinamide, an enzyme involved in the metabolic activation of pro-carcinogens.^[12] This highlights the potential for creating targeted cancer chemopreventive agents.
- **Neuroscience:** N-phenylpicolinamide derivatives have been explored as potent positive allosteric modulators (PAMs) for the metabotropic glutamate receptor, which is implicated in various psychiatric disorders, including Parkinson's disease.
- **Anticoagulants:** Complex pyrazole derivatives incorporating a trifluoromethyl group have been developed as highly potent and orally bioavailable anticoagulants.^[13]

Analytical Characterization

Confirming the identity and purity of **4-(Trifluoromethyl)picolinamide** and its derivatives is crucial. A combination of spectroscopic techniques is typically employed for this purpose.

Table 2: Expected Analytical Data Signatures

Technique	Expected Observations
¹ H NMR	Signals corresponding to the three distinct proton environments: the electron-withdrawing -CF ₃ group and the -NH- group.
¹³ C NMR	Resonances for the carbon atoms of the pyridine ring and the -CF ₃ carbon due to C-F coupling.
¹⁹ F NMR	A strong singlet peak is expected, characteristic for confirming the presence of the trifluoromethyl group.
Mass Spec (MS)	The molecular ion peak corresponding to the compound.
IR Spectroscopy	Characteristic absorption bands for N-H stretching and the C=O stretch of the amide (around 1650 cm ⁻¹).

Safety, Handling, and Storage

As with any laboratory chemical, proper safety protocols must be followed when handling **4-(Trifluoromethyl)picolinamide**. The available safety data is summarized below.

Table 3: GHS Hazard Summary

Pictogram	GHS Code
	GHS07

- **Personal Protective Equipment (PPE):** Wear protective gloves, chemical safety goggles, and a laboratory coat.^{[10][17]} Work in a well-ventilated area.
- **First Aid Measures:**
 - **Eyes:** Immediately rinse with plenty of water for at least 15 minutes.^{[10][18]}
 - **Skin:** Wash off with soap and plenty of water.^{[10][18]}

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[10][16]
- Inhalation: Move the person to fresh air.[10][18]
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place.[16][18]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations, typically as hazardous waste.[16]

Conclusion

4-(Trifluoromethyl)picolinamide (CAS 22245-87-0) stands as more than a mere chemical intermediate; it is an enabling tool for innovation in the life and electronic influence of a trifluoromethyl group with the versatile binding capabilities of a picolinamide scaffold, provides a powerful platform for co agrochemicals to specific enzyme inhibitors and neurological agents, the derivatives of this compound continue to make a significant impact. This guide understands its properties, synthesis, applications, and safe handling, encouraging its continued use in the pursuit of scientific discovery.

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